

# lauryl isoquinolinium bromide safety profile concerns

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## Compound Focus: Lauryl isoquinolinium bromide

CAS No.: 93-23-2

Cat. No.: S772701

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## Substance Identification and Properties

The table below summarizes the key identifiers and physicochemical properties of **Lauryl Isoquinolinium Bromide**.

Property	Details
CAS Number	93-23-2 [1] [2]
EC Number	202-230-9 [1] [3]
Molecular Formula	C <sub>21</sub> H <sub>32</sub> BrN [1] [2]
Molecular Weight	378.4 g/mol [1] [2]
Physical State	Solid [1] [4]
Color	Off-White to Yellow [1] [2]
Melting Point	>110°C (with decomposition) [2] [4]
Solubility	Slightly soluble in Chloroform and Methanol [1] [2]

Property	Details
Common Synonyms	2-Dodecylisoquinolinium bromide, Isothan, Decelerine [1] [2] [5]

## Known Hazards and Safety Data

Official safety data sheets indicate that a definitive hazard classification for this substance is not available [1] [6]. The following table consolidates the known safety information and highlights the significant data gaps.

Aspect	Available Information	Data Gaps
Hazard Classification	Not fully classified. One supplier lists it as an irritant (Xi) [4].	No signal word or hazard pictograms on major SDS [1] [6].
Acute Toxicity	No data available for oral, inhalation, or dermal routes [1] [6].	Complete lack of acute toxicity data (LD50/LC50).
Other Toxicological Data	No data available for skin/eye irritation, sensitization, or repeated dose toxicity [1] [6].	No information on mutagenicity, carcinogenicity, or reproductive effects.
Ecological Data	No data available for aquatic toxicity, persistence, or bioaccumulation potential [1] [6].	Environmental impact is unknown.

## Safe Handling and Experimental Protocols

Due to the lack of complete toxicological data, it is essential to apply a precautionary approach when handling this substance in the laboratory. The following protocols are synthesized from general safety recommendations found in the search results.

## Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields [1] [6].
- **Skin Protection:** Wear chemical-impermeable, fire-resistant gloves and impervious clothing. Inspect gloves prior to use [1] [6].
- **Respiratory Protection:** In case of dust formation, wear a dust mask. If exposure limits are unknown and symptoms occur, use a full-face respirator [1] [6].

## Handling and Storage

- **Handling:** Handle in a well-ventilated place. Avoid formation of dust and aerosols. Use non-sparking tools and avoid all sources of ignition, including electrostatic discharge [1] [6].
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place, preferably under an inert atmosphere and refrigerated [1] [2] [6]. Store apart from foodstuff containers or incompatible materials [1].

## First Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, provide artificial respiration and seek immediate medical attention [1] [6].
- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a physician [1] [6].
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Consult a physician [1] [6].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Seek immediate medical attention [1] [6].

## Spill and Disposal Procedures

- **Spill Management:** Prevent material from entering drains. Avoid dust formation. Collect spilled substance using spark-proof tools and place it in a suitable, closed container for disposal [1] [6].
- **Disposal:** The material should be disposed of at a licensed chemical destruction plant or by controlled incineration. Do not contaminate water, food, or feed [1] [6].

## FAQs for Researchers

**Q1: What is the primary use of Lauryl Isoquinolinium Bromide in research contexts?** It is identified as a surface-active ionic liquid (SAIL) for studying interactions with polyelectrolytes [7]. It is also known in

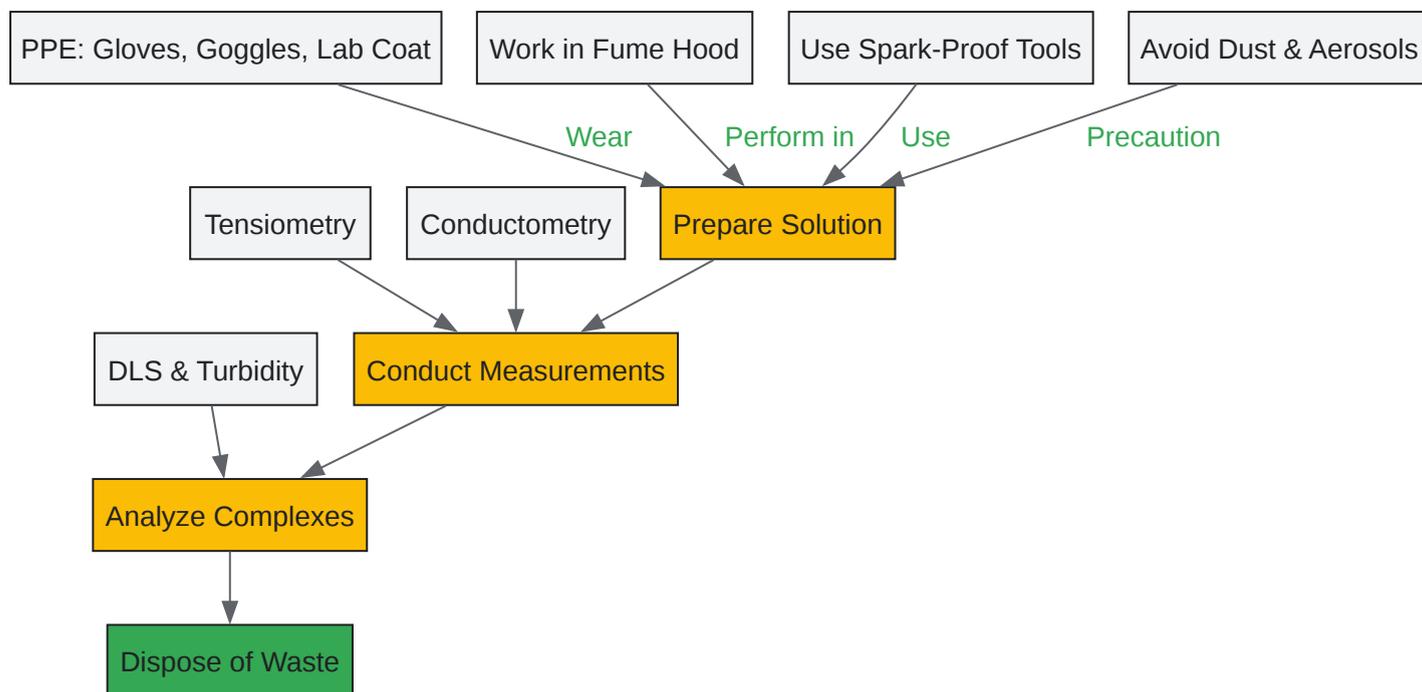
cosmetic science for its function as a hair growth inhibitor, though this is likely outside pure R&D [3].

**Q2: Are there any specific incompatibilities I should be aware of?** The search results do not provide specific incompatible materials. The general advice is to store it apart from foodstuff containers and other incompatible materials [1].

**Q3: What is the biggest safety concern when working with this compound?** The most significant concern is the "**No data available**" status for most of its toxicological properties. The absence of acute toxicity, irritation, and sensitization data means its health risks are not well-defined, necessitating the use of the highest level of containment and PPE [1] [6] [8].

## Experimental Interaction Workflow

For research involving the study of **Lauryl Isoquinolinium Bromide**'s interactions with polyelectrolytes (as mentioned in one of the search results [7]), the following diagram outlines a general experimental workflow focusing on safety at each stage.



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